

# Commercial Suppliers and Availability of Paricalcitol-D6: A Technical Guide

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This technical guide provides an in-depth overview of the commercial availability of **Paricalcitol-D6**, a deuterated analog of Paricalcitol. This document is intended for researchers, scientists, and professionals in drug development who require a reliable source of this stable isotope-labeled internal standard for quantitative analysis. The guide includes a summary of known commercial suppliers, available product specifications, and a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

#### **Introduction to Paricalcitol-D6**

Paricalcitol is a synthetic, biologically active analog of vitamin D used in the prevention and treatment of secondary hyperparathyroidism associated with chronic kidney disease.[1][2]

Paricalcitol-D6 is its deuterated counterpart, where six hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for bioanalytical methods, particularly for pharmacokinetic and metabolic studies of Paricalcitol, as it shares identical chemical and physical properties with the unlabeled drug but is distinguishable by its mass.[3][4] Its primary application is in quantitative analysis using mass spectrometry, where it is used to correct for variations in sample preparation and instrument response.[3]

## **Commercial Suppliers and Product Availability**

A number of commercial suppliers offer **Paricalcitol-D6** for research purposes. The following table summarizes the available information on suppliers, product numbers, quantities, and



other relevant specifications. Please note that availability and pricing are subject to change and should be confirmed directly with the suppliers.

Supplier	Product/ Catalogu e No.	Available Quantitie s	Purity	CAS No.	Molecular Formula	Storage
MedChem Express (MCE)	HY-10196S	1mg, 5mg, 10mg	99.64%	2070009- 67-3	C27H38D6O	-20°C
Pharmaffili ates	PA STI 071510	Please enquire	N/A	N/A	C27H38D6O	2-8°C
Clinivex	N/A	Please enquire	N/A	N/A	N/A	N/A
Mithridion	rw2-trc- p195302- 1mg	1mg	N/A	N/A	N/A	-20°C
Mithridion	rw2-trc- p195302- 10mg	10mg	N/A	N/A	N/A	-20°C

Note: "N/A" indicates that the information was not readily available from the searched sources. Researchers are advised to contact the suppliers directly for the most current data sheets and certificates of analysis.

# Experimental Protocol: Quantification of Paricalcitol in Human Plasma using LC-MS/MS

The following protocol is adapted from a validated method for the quantification of Paricalcitol in human plasma using **Paricalcitol-D6** as an internal standard.

## **Materials and Reagents**

Paricalcitol reference standard



- Paricalcitol-D6 (Internal Standard, IS)
- Human plasma (with anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Liquid-liquid extraction solvent (e.g., methyl tert-butyl ether)

### **Stock and Working Solutions Preparation**

- Paricalcitol Stock Solution (1 mg/mL): Accurately weigh and dissolve Paricalcitol in methanol.
- Paricalcitol-D6 Stock Solution (1 mg/mL): Accurately weigh and dissolve Paricalcitol-D6 in methanol.
- Working Solutions: Prepare serial dilutions of the Paricalcitol stock solution in 50% methanol
  to create calibration standards. Prepare a working solution of Paricalcitol-D6 in 50%
  methanol for spiking into plasma samples.

#### Sample Preparation (Liquid-Liquid Extraction)

- Pipette 500 μL of human plasma into a clean microcentrifuge tube.
- Spike with the **Paricalcitol-D6** internal standard working solution.
- Add the liquid-liquid extraction solvent, vortex mix, and centrifuge to separate the layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

#### **LC-MS/MS Instrumentation and Conditions**



- Liquid Chromatograph (LC): A high-performance liquid chromatography system.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of acetonitrile and water with formic acid.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Paricalcitol: Monitor the specific precursor-to-product ion transition.
  - Paricalcitol-D6: Monitor the specific precursor-to-product ion transition, which will be shifted by +6 Da compared to Paricalcitol.

#### **Data Analysis**

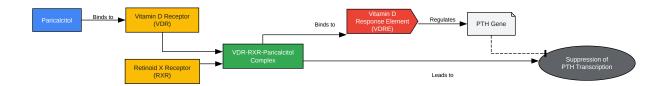
- Construct a calibration curve by plotting the peak area ratio of Paricalcitol to **Paricalcitol-D6** against the concentration of the calibration standards.
- Determine the concentration of Paricalcitol in the plasma samples by interpolating their peak area ratios from the calibration curve.

# Signaling Pathway and Experimental Workflow Diagrams

#### **Paricalcitol Signaling Pathway**

Paricalcitol exerts its biological effects by binding to the Vitamin D Receptor (VDR), which then forms a heterodimer with the Retinoid X Receptor (RXR). This complex binds to Vitamin D Response Elements (VDREs) on target genes, modulating their transcription. A key therapeutic effect is the suppression of parathyroid hormone (PTH) gene expression in the parathyroid gland.





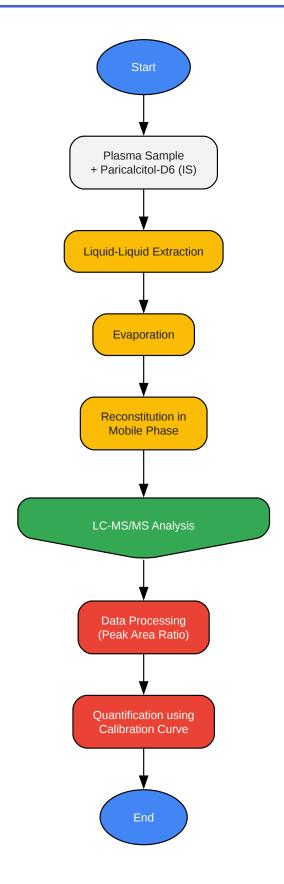
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Caption: Simplified signaling pathway of Paricalcitol.

### **Experimental Workflow for Paricalcitol Quantification**

The following diagram illustrates the key steps in the experimental workflow for quantifying Paricalcitol in plasma samples using **Paricalcitol-D6**.





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Caption: Workflow for Paricalcitol quantification.



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